

An In-depth Technical Guide to Ethyl 2-chloro-2-fluorocyclopropanecarboxylate

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Compound of Interest

Compound Name: *Ethyl 2-chloro-2-fluorocyclopropanecarboxylate*

Cat. No.: *B172421*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical and physical properties of **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate**, a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.^[1] Its unique halogenated cyclopropane structure makes it a valuable building block in organic synthesis.

Core Compound Data

The fundamental properties of **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate** are summarized below. This data is essential for its application in synthetic chemistry and for safety considerations.

Property	Value	Source
Molecular Formula	C ₆ H ₈ ClFO ₂	[1][2][3]
Molecular Weight	166.58 g/mol	[1][3]
CAS Number	155051-93-7	[1][2][3]
Appearance	Colorless to pale yellow liquid	[1][4]
Purity	Typically ≥98.0%	[4]
Predicted Boiling Point	173.2 ± 40.0 °C	[3][4]
Predicted Density	1.27 ± 0.1 g/cm ³	[3][4]

Experimental Protocols

Due to the specific nature of proprietary synthesis methods, a detailed public domain protocol for **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate** is not readily available. However, the following is a representative experimental protocol for the synthesis of a structurally similar compound, Ethyl 2-fluoro-2-chloro-1-methyl-cyclopropanecarboxylate, which illustrates a common synthetic approach (esterification).

Synthesis of Ethyl 2-fluoro-2-chloro-1-methyl-cyclopropanecarboxylate[5]

Objective: To synthesize Ethyl 2-fluoro-2-chloro-1-methyl-cyclopropanecarboxylate via esterification of 2-fluoro-2-chloro-1-methyl-cyclopropanecarboxylic acid.

Materials:

- 2-fluoro-2-chloro-1-methyl-cyclopropanecarboxylic acid (43 g, 0.28 mol)
- Ethanol (44 ml)
- Sulphuric acid (catalytic amount)

Procedure:

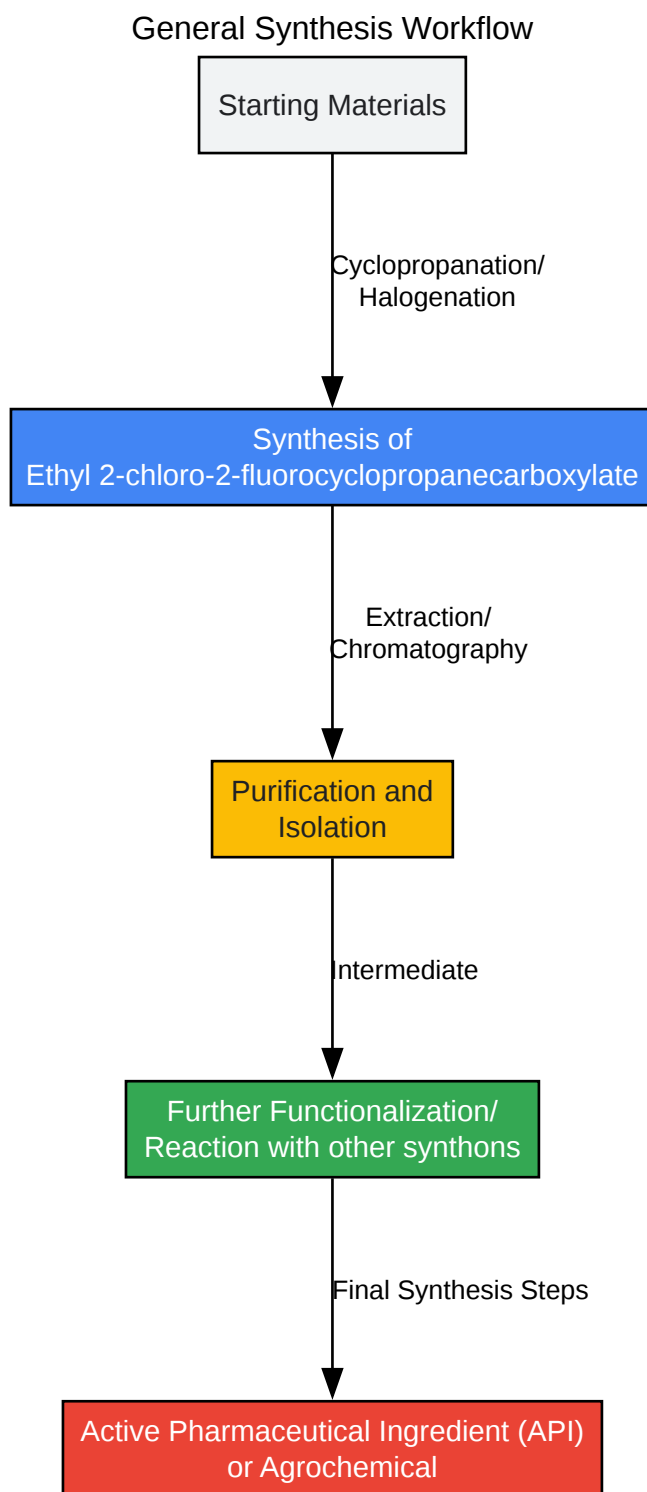
- To 43 g (0.28 mol) of 2-fluoro-2-chloro-1-methyl-cyclopropanecarboxylic acid, add 44 ml of ethanol at room temperature with stirring.
- Carefully add a catalytic amount of sulphuric acid to the reaction mixture.
- The reaction mixture is then processed to isolate the final product. [Further details on workup and purification were not specified in the source material.]

This procedure demonstrates a standard Fischer esterification, a common method for converting carboxylic acids to esters.

Application in Synthesis

Ethyl 2-chloro-2-fluorocyclopropanecarboxylate is a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^[1] The presence of both chlorine and fluorine atoms on the cyclopropane ring provides multiple reaction sites and influences the electronic properties of the molecule, making it a versatile precursor for more complex structures.

The diagram below illustrates a generalized workflow where this compound serves as a key building block.



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Caption: Generalized workflow for the use of **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate**.

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